

# Essential Safety and Logistical Information for Handling 1-BROMONONANE-D19

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## Compound of Interest

Compound Name: 1-BROMONONANE-D19

Cat. No.: B1148699

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **1-BROMONONANE-D19**, including operational and disposal plans.

## Chemical and Physical Properties

A summary of the key quantitative data for 1-Bromononane, the non-deuterated analogue of **1-BROMONONANE-D19**, is presented below. The properties of the deuterated compound are expected to be very similar.

Property	Value
Molecular Formula	C <sub>9</sub> D <sub>19</sub> Br[1]
Molecular Weight	226.27 g/mol [1][2]
Boiling Point	221.6 ± 3.0 °C at 760 mmHg (Predicted)[2]
Flash Point	90.0 ± 0.0 °C (Predicted)[2][3]
Density	1.1 ± 0.1 g/cm <sup>3</sup> (Predicted)[2]

## Personal Protective Equipment (PPE)

When handling **1-BROMONONANE-D19**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Safety glasses with side-shields conforming to EN166, or tightly fitting safety goggles.[4][5] A face shield should be worn if there is a risk of splashing.[6][7][8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7][9] Gloves should be inspected before use and disposed of properly after handling the chemical. [4]
- **Body Protection:** A lab coat or chemical-resistant apron should be worn to protect the skin.[9] For larger quantities or in case of a significant risk of splashing, impervious clothing should be used.[4]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[5][10][11] If ventilation is inadequate, a NIOSH-certified respirator with an organic vapor cartridge may be necessary.[12]

### Experimental Workflow for Handling **1-BROMONONANE-D19**

The following diagram outlines the standard operating procedure for the safe handling of **1-BROMONONANE-D19** from receipt to disposal.

Caption: A diagram illustrating the safe handling workflow for **1-BROMONONANE-D19**.

#### Operational Plan

##### 1. Pre-Experiment Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for 1-Bromononane.[4]
- Ensure that a chemical fume hood is available and functioning correctly.[5]
- Assemble all necessary PPE and ensure it is in good condition.
- Have appropriate spill cleanup materials readily available.

## 2. Handling and Use:

- Conduct all manipulations of **1-BROMONONANE-D19** within a chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Avoid contact with skin and eyes.[\[10\]](#)
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[4\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[\[10\]](#)[\[13\]](#)

## 3. Accidental Release Measures:

- In case of a spill, immediately evacuate the area.
- Remove all sources of ignition.[\[4\]](#)[\[10\]](#)
- Ventilate the area.
- Absorb the spill with an inert material such as dry sand or earth and place it into a chemical waste container.[\[10\]](#)
- Use spark-proof tools during cleanup.[\[10\]](#)

## Disposal Plan

### 1. Waste Collection:

- All waste containing **1-BROMONONANE-D19**, including contaminated absorbents and disposable PPE, should be collected in a designated, labeled, and sealed container.

### 2. Disposal Method:

- Dispose of the chemical waste through a licensed professional waste disposal service.[\[4\]](#)

- This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Do not dispose of it down the drain, as it is very toxic to aquatic life.[4][14]
- Follow all federal, state, and local regulations for hazardous waste disposal.[11]

#### First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[10]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[10]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[11]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][10]

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